

# 2-Benzylcyclopentanone: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Benzylcyclopentanone

Cat. No.: B1335393

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the most current SDS for **2-Benzylcyclopentanone** from your supplier before handling this chemical.

## Hazard Identification and Classification

**2-Benzylcyclopentanone** is classified as a hazardous chemical. The following information is based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). [\[1\]](#)

GHS Pictograms:

 GHS07: Exclamation Mark

Signal Word: Warning [\[1\]](#)

Hazard Statements: [\[1\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin (Note: This classification is reported by 50% of companies to the ECHA C&L Inventory).

- H315: Causes skin irritation (Note: This classification is reported by 50% of companies to the ECHA C&L Inventory).
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation (Note: This classification is reported by 50% of companies to the ECHA C&L Inventory).

Precautionary Statements:[[1](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O	[1]
Molecular Weight	174.24 g/mol	[1]
Boiling Point	265.23 °C (rough estimate)	ChemicalBook
Density	1.038 g/cm <sup>3</sup>	ChemicalBook
Refractive Index	1.534 (estimate)	ChemicalBook
Storage Temperature	2-8°C	Guidechem

## Toxicological Data

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **2-Benzylcyclopentanone** are not readily available in the public domain. The hazard classification is based on data from notifications to the ECHA C&L Inventory.[1] The primary hazards are acute oral toxicity, skin and eye irritation, and potential for respiratory irritation.[1]

Experimental Protocols: Detailed experimental protocols for the toxicological studies that form the basis of the GHS classification are not publicly available.

## Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, gloves, and eye/face protection.[2][3]
- Avoid contact with skin and eyes.[2]

- Avoid breathing mist, gas, or vapours.[2]
- Use non-sparking tools.[2]
- Prevent fire caused by electrostatic discharge steam.[2]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in work areas.[4]

#### Storage:

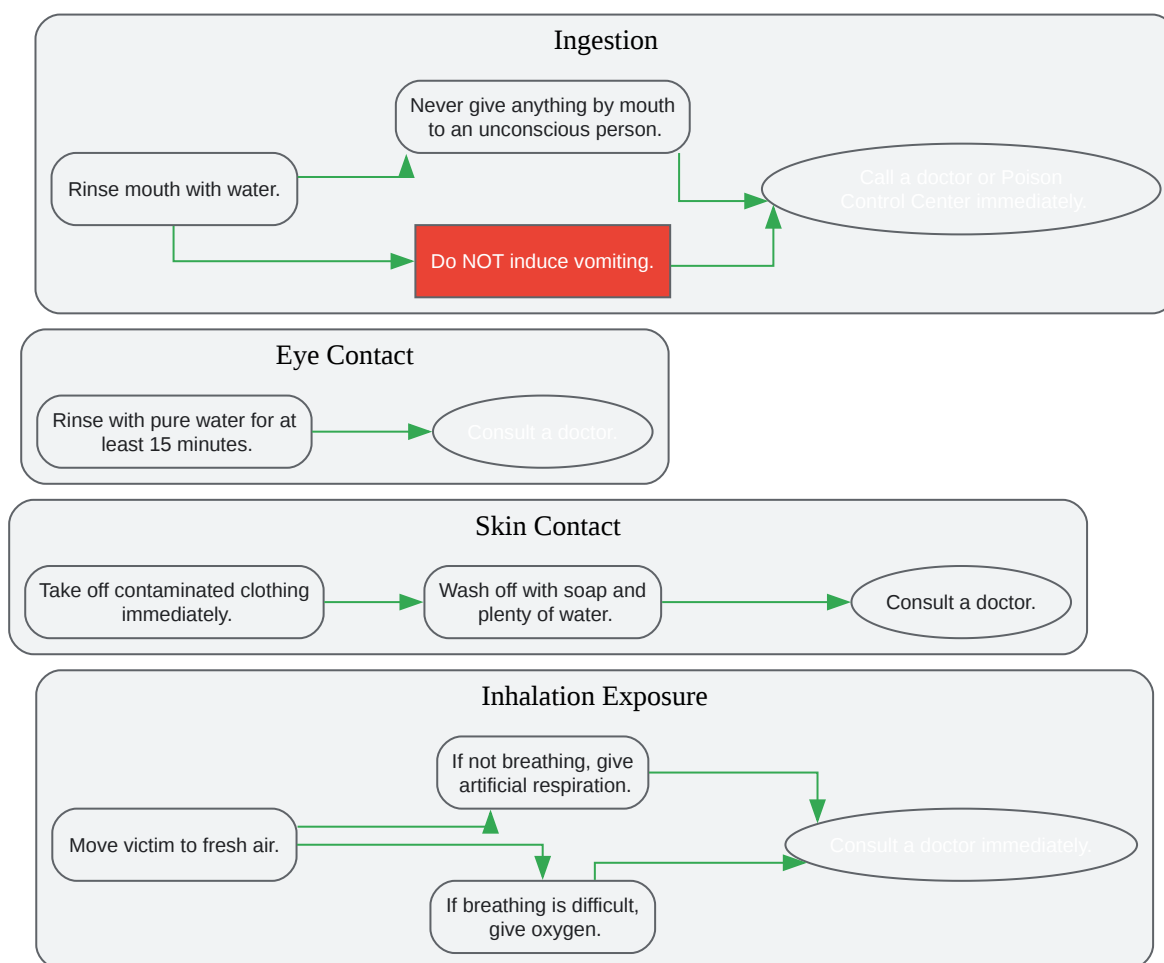
- Store the container tightly closed in a dry, cool, and well-ventilated place.[2][4]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store locked up.[1]

## Personal Protective Equipment (PPE)

Protection Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use. The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[2]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[2]

## First-Aid Measures

The following diagram outlines the recommended first-aid procedures for exposure to **2-Benzylcyclopentanone**.



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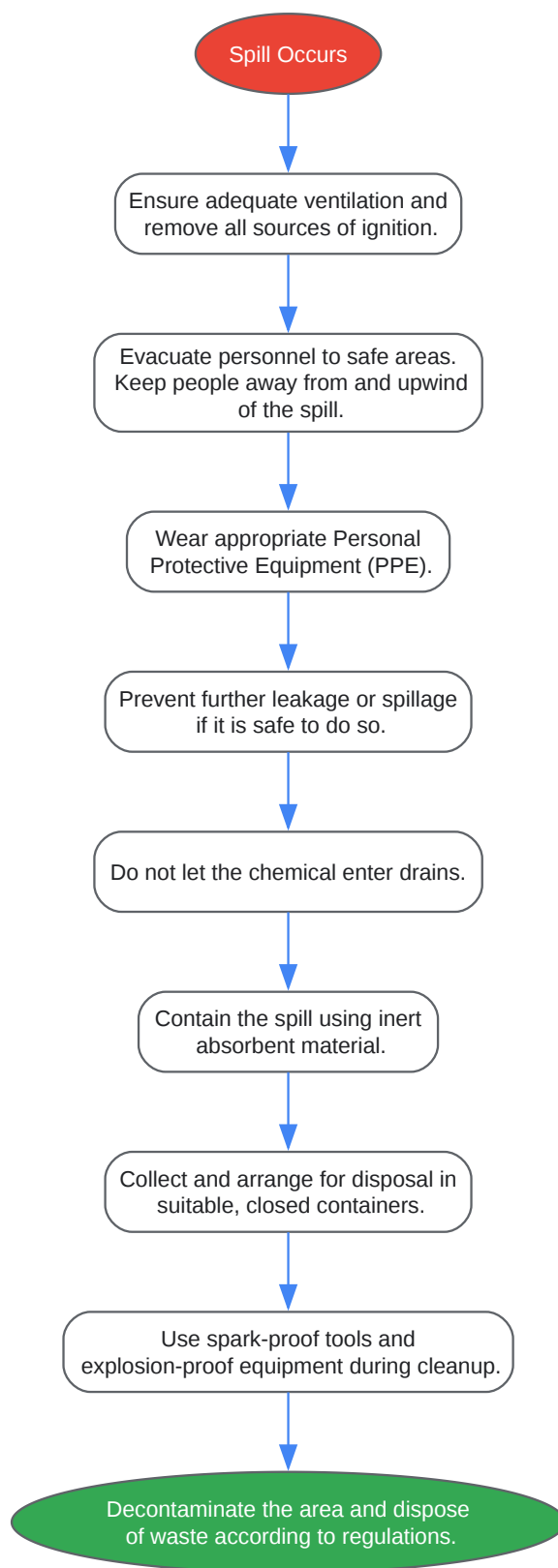
First-Aid Procedures for **2-Benzylcyclopentanone** Exposure.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.<sup>[2]</sup>
- Specific Hazards: No specific data is available regarding hazardous decomposition products.<sup>[2]</sup>
- Protective Actions for Fire-Fighters: Wear a self-contained breathing apparatus for firefighting if necessary.<sup>[2]</sup>

## Accidental Release Measures

The following workflow details the steps for managing a spill of **2-Benzylcyclopentanone**.



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Workflow for Handling a **2-Benzylcyclopentanone** Spill.

#### Personal Precautions:

- Avoid dust formation.[2]
- Avoid breathing mist, gas, or vapours.[2]
- Avoid contact with skin and eyes.[2]
- Use personal protective equipment, including chemical-impermeable gloves.[2]
- Ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Evacuate personnel to safe areas.[2]

#### Environmental Precautions:

- Prevent further spillage or leakage if it is safe to do so.[2]
- Do not let the chemical enter drains.[2]
- Discharge into the environment must be avoided.[2]

#### Methods for Containment and Cleaning Up:

- Collect and arrange for disposal.[2]
- Keep the chemical in suitable and closed containers for disposal.[2]
- Use spark-proof tools and explosion-proof equipment.[2]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[2]

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## References

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